

Comprehensive Safety and Handling Guide for 4-Phenoxyhexanone

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Compound of Interest

Compound Name: 4-Phenoxyhexanone

Cat. No.: B3107539

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Disclaimer: A specific Safety Data Sheet (SDS) for **4-Phenoxyhexanone** (CAS No. 161194-41-8) was not available at the time of this writing. The following guidance is based on the chemical structure of **4-Phenoxyhexanone**, which contains a hexanone (a cyclic ketone) and a phenoxy (ether) functional group, as well as safety data for structurally similar compounds and general principles of laboratory safety.^{[1][2]} It is imperative to handle this compound with caution and to reassess safety procedures if more specific hazard information becomes available.

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **4-Phenoxyhexanone**. The procedural, step-by-step guidance is designed to directly answer operational questions and ensure the highest standards of laboratory safety.

Hazard Identification and Risk Assessment

Due to the lack of specific toxicological data, a conservative approach to hazard assessment is necessary. The hazards are inferred from the functional groups present and data on similar molecules.

- Cyclic Ketone Moiety: Cyclohexanone and its derivatives can be irritants to the skin, eyes, and respiratory system.^{[3][4]} Some may have anesthetic effects or cause dizziness and headaches upon inhalation of vapors.

- Phenoxy (Ether) Moiety: Ethers, as a class of compounds, can form explosive peroxides upon storage, especially when exposed to air and light.[\[5\]](#) While phenoxy groups are generally more stable than aliphatic ethers, the potential for peroxide formation should not be entirely dismissed. Some phenoxy compounds can also be irritating to the skin and eyes.

Inferred Potential Hazards:

- Skin and Eye Irritation: May cause irritation upon direct contact.[\[3\]](#)
- Respiratory Tract Irritation: Inhalation of dust or vapors may irritate the respiratory system.[\[3\]](#)
- Peroxide Formation: Potential to form explosive peroxides over time.
- Flammability: While likely a solid with a high flash point, it should be kept away from ignition sources.[\[1\]](#)

Globally Harmonized System (GHS) Pictograms (Anticipated):

Based on the potential hazards of similar compounds, the following GHS pictograms may be relevant:

Pictogram	Hazard Class	Hazard Statement
	Skin Irritant (Category 2), Eye Irritant (Category 2A), Respiratory Tract Irritant	H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation. [6] [7] [8]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial to minimize exposure. The following table outlines the recommended PPE for handling **4-Phenoxyhexanone**.

Body Part	PPE Recommendation	Rationale and Best Practices
Hands	Chemical-resistant gloves (e.g., Butyl rubber or Viton for extended contact; double-gloving with nitrile for splash protection)	Nitrile gloves offer good splash protection but may have limited resistance to ketones and ethers with prolonged contact. For extended handling, more robust gloves are recommended. Inspect gloves for any signs of degradation or perforation before use.[9][10]
Eyes/Face	Safety goggles and a face shield	Standard safety glasses are insufficient. Chemical splash goggles that form a seal around the eyes are necessary. A face shield should be worn over the goggles, especially when handling larger quantities or when there is a risk of splashing.[9][11]
Body	Laboratory coat (flame-resistant recommended)	A fully buttoned lab coat protects the skin and personal clothing from contamination. A flame-resistant material is an added precaution.
Respiratory	Use in a certified chemical fume hood. If engineering controls are not sufficient, a NIOSH-approved respirator with organic vapor cartridges may be necessary.	A fume hood is the primary engineering control to prevent inhalation of dust or vapors. Respirator use requires a formal respiratory protection program, including fit-testing and training.[10]

Safe Handling and Storage

Adherence to strict handling and storage protocols is essential to maintain a safe laboratory environment.

Handling:

- Work in a Designated Area: All handling of **4-Phenoxyhexanone** should be conducted in a well-ventilated chemical fume hood.[12][13]
- Avoid Inhalation and Contact: Do not breathe dust or vapors. Avoid contact with skin and eyes.[1]
- Personal Hygiene: Wash hands thoroughly with soap and water after handling, even if gloves were worn. Do not eat, drink, or smoke in the laboratory.[13]
- Transporting: When moving the chemical, ensure the container is securely sealed and use a secondary container.

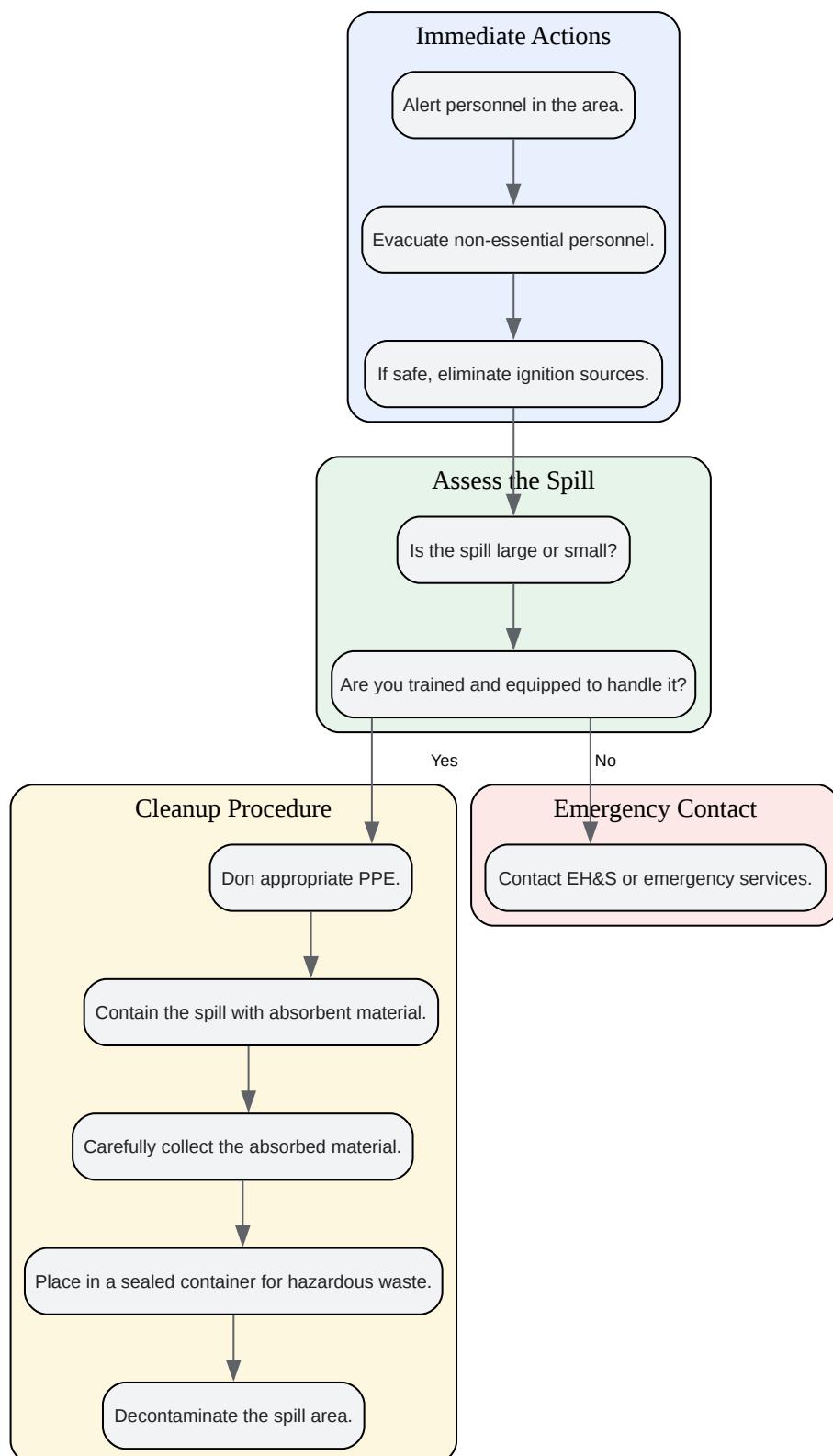
Storage:

- Container: Store in a tightly sealed, clearly labeled container.[9]
- Location: Keep in a cool, dry, and well-ventilated area, away from direct sunlight and heat sources.[5]
- Incompatible Materials: Store away from strong oxidizing agents.[1]
- Peroxide Formation: Although the risk may be lower than with other ethers, it is prudent to date the container upon opening and to test for peroxides periodically if stored for an extended period.

Spill Management and Emergency Procedures

Immediate and appropriate response to a spill is critical to prevent injury and further contamination.

Spill Response Workflow:



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Caption: Workflow for responding to a chemical spill.

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1]
- Skin Contact: In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops.[1]
- Inhalation: Remove from exposure to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse mouth with water and give them a small amount of water to drink. Never give anything by mouth to an unconscious person. Get immediate medical attention.[1]

Disposal Plan

Proper disposal of chemical waste is crucial for environmental protection and regulatory compliance.

Waste Disposal Procedures:

- Chemical Waste: Unused **4-Phenoxy cyclohexanone** and solutions containing it should be collected in a designated, labeled, and sealed hazardous waste container.[14] Do not dispose of it down the drain.
- Contaminated Materials: All disposable PPE (gloves, etc.), absorbent materials from spills, and any other items contaminated with **4-Phenoxy cyclohexanone** should be placed in a sealed container and disposed of as hazardous waste.[15]
- Empty Containers: "Empty" containers may still retain chemical residue. They should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste. The rinsed container can then be disposed of according to institutional guidelines.
- Regulatory Compliance: All waste disposal must be carried out in accordance with local, state, and federal regulations.[15][16] Consult with your institution's Environmental Health

and Safety (EH&S) department for specific procedures.

By adhering to these safety protocols, you can minimize the risks associated with handling **4-Phenoxy cyclohexanone** and maintain a safe and productive research environment.

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